

# Application Notes and Protocols: Historical Medical Applications of Radium Bromide Needles

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## Compound of Interest

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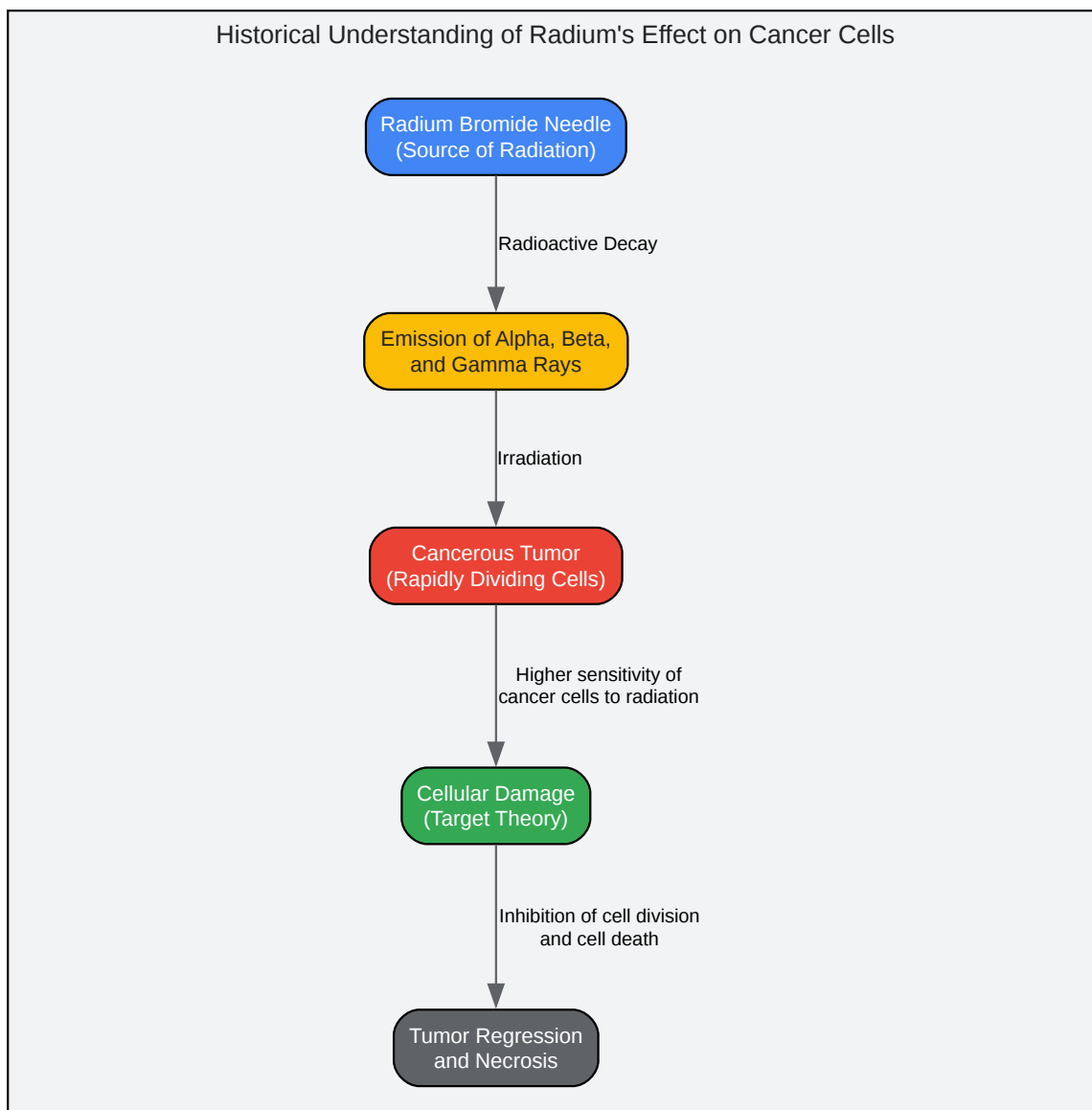
## Introduction

These application notes provide a detailed overview of the historical medical uses of radium bromide needles, a significant early form of brachytherapy. From the early 20th century until being superseded by safer and more effective artificial radionuclides, radium-226, in the form of radium bromide salts encapsulated in needles and tubes, was a primary modality for the treatment of various malignancies.<sup>[1][2][3][4][5][6][7]</sup> This document outlines the historical understanding of its mechanism of action, quantitative data on its application, and detailed protocols for its use in different cancer types, based on historical records. It is intended for informational and research purposes only and does not constitute a recommendation for the use of radium in any clinical setting.

## Historical Understanding of the Mechanism of Action

In the early 20th century, the understanding of the biological effects of radiation was nascent. The prevailing theory was that the rays emitted by radium had a destructive effect on living tissue.<sup>[1][2]</sup> It was observed that this effect was more pronounced in rapidly dividing cells, such as those found in cancerous tumors, than in healthy, slower-dividing cells.<sup>[1]</sup> This differential effect formed the basis of early radiation therapy.

The "target theory," proposed by Dessauer in the 1920s, posited that radiation caused damage to critical molecular targets within cells, leading to cell death. Early researchers also noted that radiation could induce mutations, hinting at its effect on genetic material. While the precise molecular mechanisms involving DNA single and double-strand breaks were not understood until much later, the foundational concept was that radium needles delivered a localized dose of radiation to the tumor, causing its regression and, in some cases, complete eradication.



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Caption: Early 20th-century understanding of radium's therapeutic action.

## Quantitative Data Summary

Dosage in early radium therapy was often expressed in "milligram-hours," a unit representing the product of the mass of radium in milligrams and the duration of the treatment in hours.[8] The Paterson-Parker (or Manchester) system was later developed to provide a more systematic approach to dosimetry, aiming for a uniform dose distribution across the treated area or volume.[9][10][11]

| Cancer Type                        | Radium Dosage (mg)          | Treatment Duration                    | Total Dose (mg-hr)              | Application Method                                             | Outcome/Notes                                                                                                         |
|------------------------------------|-----------------------------|---------------------------------------|---------------------------------|----------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------|
| Cervical Cancer (Stage I & II)     | Varies                      | Two insertions within 10 days         | 5,000 - 13,000 (typical: 7,000) | Intracavitary application of tubes and needles.                | Cure rates were reported to be around 22% for all stages in the early 1930s. <a href="#">[3]</a> <a href="#">[12]</a> |
| Oral Tongue Cancer                 | Varies                      | -                                     | -                               | Interstitial implantation of needles.                          | A study reported a 70% local control rate at 3 years. <a href="#">[13]</a>                                            |
| Skin Cancer (Basal Cell Carcinoma) | Varies                      | Varies                                | -                               | Surface applicators (molds) or direct implantation of needles. | One of the earliest successful applications of radium therapy. <a href="#">[4]</a>                                    |
| Prostate Cancer                    | Varies                      | Varies                                | -                               | Interstitial implantation of needles.                          | Multiple needles were inserted to cover the entire tumor volume. <a href="#">[14]</a>                                 |
| Hemangioma (in early childhood)    | 300-370 MBq (mean activity) | 2 hours 37 minutes (for an 8 Gy dose) | -                               | Surface application of needles or tubes in glass cases.        | A standard treatment delivered an absorbed dose of 8 Gy to the lesion.                                                |

## Experimental Protocols

The following are generalized protocols synthesized from historical accounts of radium bromide needle applications for different cancer types. These protocols lack the precision of modern radiotherapy but provide insight into the historical procedures.

### Protocol 1: Interstitial Radium Needle Implantation for Oral Tongue Cancer

#### 1. Patient Preparation:

- The patient was often administered a local anesthetic. For extensive procedures, general anesthesia may have been used.
- The oral cavity was cleaned and prepared for the surgical procedure.

#### 2. Needle Preparation and Insertion:

- Radium bromide needles, typically made of platinum-iridium, were sterilized. These were often of the "American Type," with the radium salt sealed directly inside.
- The number and activity of the needles were determined based on the size and location of the tumor, often using the Paterson-Parker dosage system to calculate the required milligram-hours for a therapeutic dose.<sup>[15][10][11]</sup>
- Needles were inserted directly into the cancerous tissue of the tongue, arranged in a pre-planned pattern to ensure as uniform a dose distribution as possible.<sup>[13]</sup> Special techniques, such as retrograde needling, were sometimes employed.<sup>[16]</sup>
- Sutures were often used to secure the needles in place.

#### 3. Treatment Duration:

- The needles were left in place for a calculated period, ranging from hours to days, to achieve the desired total dose in milligram-hours.

#### 4. Needle Removal and Post-Treatment Care:

- The needles were carefully removed at the end of the treatment period.
- The patient was monitored for side effects such as pain, swelling, and radiation mucositis.
- Analgesics and antiseptic mouthwashes were commonly prescribed.

- Follow-up examinations were conducted to assess tumor response and monitor for recurrence.

## Protocol 2: Intracavitary Radium Application for Cervical Cancer

### 1. Patient Preparation:

- The patient was placed in the lithotomy position.
- The vaginal canal and cervix were cleansed.
- Anesthesia, often general, was administered.

### 2. Applicator and Radium Source Placement:

- An intra-uterine tandem (a hollow tube) was inserted into the uterus.
- Vaginal ovoids or colpostats (hollow containers) were placed in the vaginal fornices, alongside the cervix.
- Radium bromide tubes and needles were then loaded into the tandem and ovoids. The amount and arrangement of the radium were determined by systems like the Manchester system to deliver a specific dose to "Point A" (a defined anatomical location near the cervix).  
[\[17\]](#)
- Radiographs were often taken to verify the position of the applicators and radium sources.  
[\[12\]](#)

### 3. Treatment and In-patient Stay:

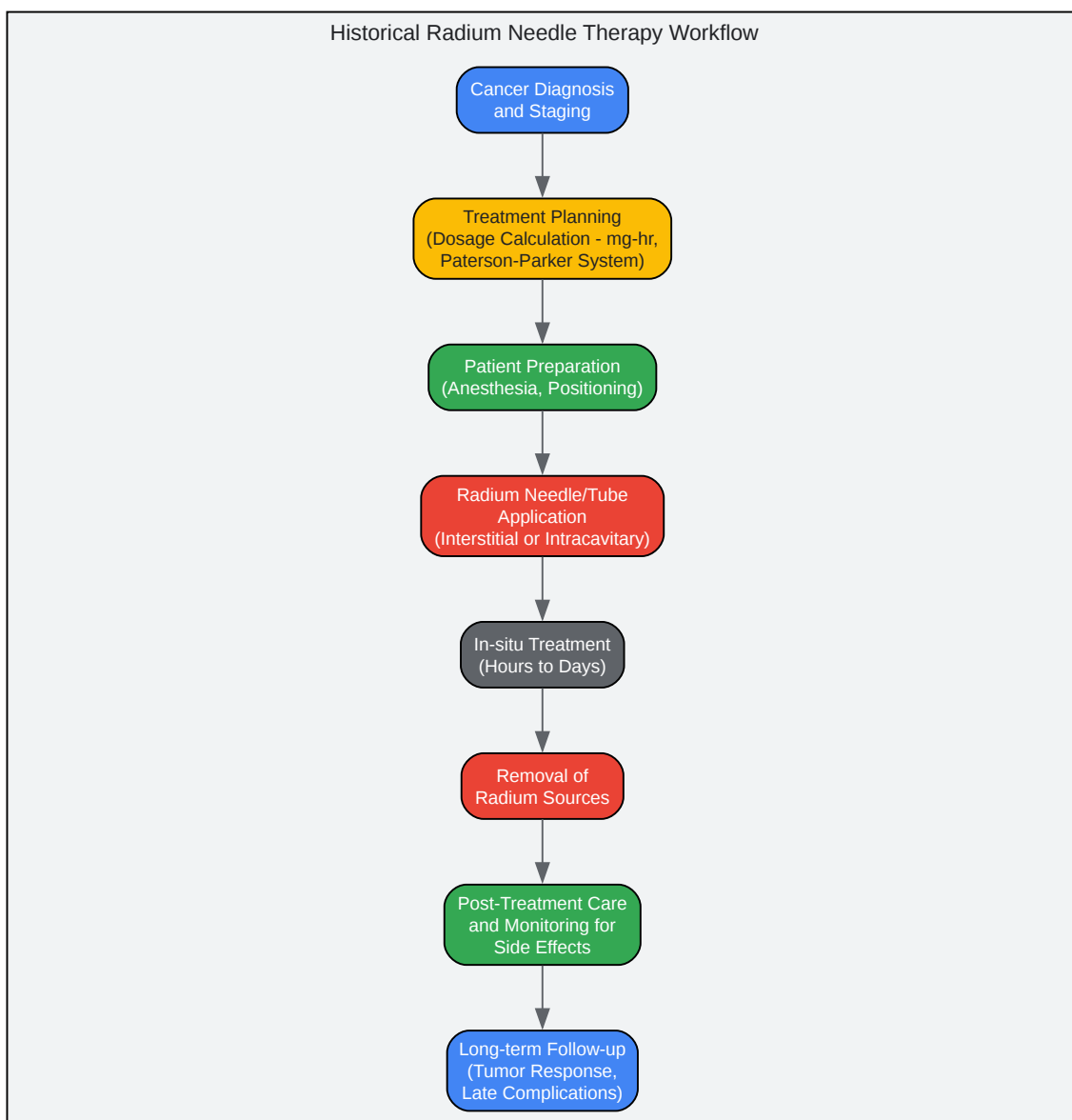
- The patient remained in the hospital with the applicators in place for the duration of the treatment, which could be several days for a low-dose-rate application.[\[18\]](#)
- Strict bed rest was often required to prevent displacement of the applicators.

### 4. Removal and Follow-up:

- The radium sources and applicators were removed at the conclusion of the treatment.
- The patient was monitored for immediate complications such as bleeding or infection.
- Long-term follow-up was necessary to assess treatment efficacy and monitor for late-term side effects, including radiation-induced damage to the bladder and rectum.[\[12\]](#)

## Workflow and Logical Relationships

The application of radium bromide needles involved a multi-step process with inherent risks for both the patient and medical personnel.



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Caption: A generalized workflow for radium needle brachytherapy in the early 20th century.

## Complications and Discontinuation

The use of radium bromide needles was associated with significant acute and long-term complications. Acute side effects included radiation burns, tissue necrosis, pain, and fatigue.[1] Long-term risks, which were not fully appreciated in the early years, included the development of secondary malignancies, chronic radiation damage to healthy tissues, and significant health risks to the medical personnel handling the radioactive sources.[1][2] The recognition of these dangers, coupled with the development of safer and more effective artificial radioisotopes like cobalt-60 and iridium-192 in the mid-20th century, led to the gradual phasing out of radium for medical applications.[4][19]

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